

pressure spikes during Isodecanol chromatography

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Isodecanol

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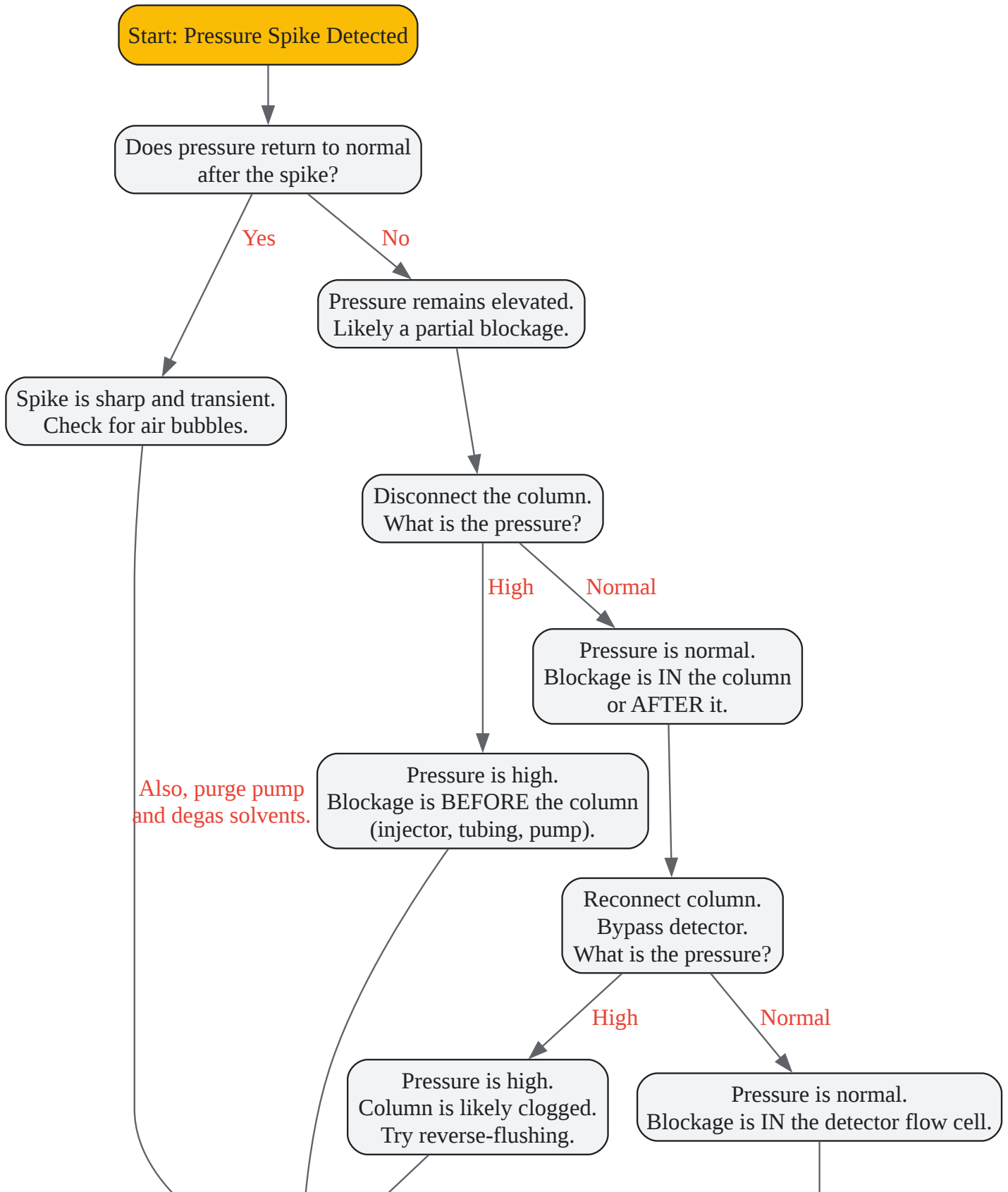
Troubleshooting Guide: HPLC Pressure Spikes

Pressure spikes are a common HPLC issue often indicating a partial blockage or void in the system. The table below outlines the most frequent causes and immediate actions to take [1] [2].

Possible Cause	Description	Immediate Action
Blockage/Clogging [1] [2]	Particulate matter (from sample or mobile phase) clogs inlet frit, guard column, tubing, or even the detector flow cell.	Isolate the column. Check pressure with and without it. Reverse-flush column if permitted [2].
Air Bubbles [1]	Air trapped in the pump or tubing causes erratic pressure and baseline noise.	Purge the pump thoroughly. Ensure mobile phases are degassed [1].
Mobile Phase Issues [1] [3]	High viscosity solvents or solvent incompatibility can cause pressure fluctuations.	Verify solvent compatibility and viscosity. Use high-quality, filtered solvents [1].

Possible Cause	Description	Immediate Action
Worn Pump Seals [1]	Old or worn pump seals can cause leaks and an inability to maintain stable pressure.	Inspect and replace pump seals if necessary as part of regular maintenance [1].
Detector Flow Cell [4]	A specific issue with certain Agilent DADs (Max-Light cartridge) known for clogging from buffer crystals or debris.	Bypass the detector to check if pressure stabilizes. The flow cell may need cleaning or replacement [4].

For a systematic diagnosis, follow the logical workflow below to pinpoint the issue efficiently.





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Frequently Asked Questions (FAQs)

Q1: My pressure is unstable and I see spikes on my baseline. What could this be? This combination often points to **air bubbles in the system** or a **partially clogged detector flow cell** [4]. Air bubbles can cause small, rapid pressure drops and baseline fluctuations. A particle moving within a flow cell can cause sudden pressure jumps and corresponding spikes in the UV baseline. Start by thoroughly purging your pump with a high flow rate of degassed solvent. If the problem persists, try bypassing the detector to see if the pressure stabilizes.

Q2: I've isolated the problem to my column. How can I fix a clogged column? First, try **reverse-flushing** the column with a strong solvent, if the column manufacturer allows it [2]. This can dislodge particulates stuck at the inlet. If the column has developed a void, reversing it can sometimes improve performance, though it may not be a permanent fix. For columns used with **Isodecanol**, ensure you are using a compatible solvent to dissolve any residual material. If reverse-flushing doesn't work, the column may need to be replaced.

Q3: I use a phosphate buffer in my method. Are there special precautions? Yes. Even low-concentration buffers (e.g., 10 mM) can crystallize and clog the system, especially in the detector flow cell, if not flushed out properly [4]. **Always flush your entire system daily** with a buffer-free, water-compatible solvent (e.g., water/acetonitrile) to prevent salt crystal formation. This is a critical maintenance step for preventing recurring blockages.

Q4: How can I prevent pressure spikes in the future?

- **Sample Preparation:** Always filter your samples using a 0.45 μm or 0.2 μm membrane filter to remove particulates [1].

- **Mobile Phase:** Use high-purity solvents, filter them before use, and always degas [1].
- **System Maintenance:** Perform regular maintenance, including changing the pump seal and inlet frit as recommended by the instrument manufacturer [4].
- **Hardware:** Use an in-line filter and a guard column to protect your analytical column from contamination [2].

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